

Technical Guide: Properties and Structure of CAS Number 183288-44-0

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Compound of Interest

Compound Name:	<i>Tert-butyl 4-(2-carbamoylbenzofuran-5-yl)piperazine-1-carboxylate</i>
CAS No.:	183288-44-0
Cat. No.:	B143907

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical compound identified by CAS number 183288-44-0. The primary chemical name for this substance is **tert-butyl 4-(2-carbamoylbenzofuran-5-yl)piperazine-1-carboxylate**. It is a key intermediate in the synthesis of Vilazodone, a dual-acting antidepressant that functions as a selective serotonin reuptake inhibitor (SSRI) and a partial agonist of the 5-HT_{1A} serotonin receptor.^[1] The unique structural features of this intermediate, including a benzofuran moiety, a piperazine ring, and a tert-butoxycarbonyl (Boc) protecting group, make it a subject of interest in medicinal chemistry and drug development.^{[2][3]}

Chemical Structure and Identification

The structure of **tert-butyl 4-(2-carbamoylbenzofuran-5-yl)piperazine-1-carboxylate** incorporates a benzofuran-2-carboxamide core linked to a Boc-protected piperazine ring at the

5-position.

Caption: 2D structure of **tert-butyl 4-(2-carbamoylbenzofuran-5-yl)piperazine-1-carboxylate**.

Chemical Identifiers

Identifier Type	Value
CAS Number	183288-44-0
Molecular Formula	C ₁₈ H ₂₃ N ₃ O ₄ [4]
SMILES	<chem>C(N)(=O)C1=CC=CC(=C1)C2=CC=CC(C2)N3CCN(C(OC(C)(C)C)=O)CC3</chem> [2]
InChI	InChI=1S/C18H23N3O4/c1-18(2,3)25-17(23)21-8-6-20(7-9-21)13-4-5-14-12(10-13)11-15(24-14)16(19)22/h4-5,10-11H,6-9H2,1-3H3,(H2,19,22) [2]
InChIKey	RXWUUFACDXGVIO-UHFFFAOYSA-N [2]

Synonyms

This compound is also known by several other names:

- 5-(4-tert-Butoxycarbonyl-2-piperazinyl)benzofuran-2-carboxamide[\[2\]](#)
- tert-Butyl 4-(2-carbamoyl-1-benzofuran-5-yl)piperazine-1-carboxylate[\[4\]](#)
- 4-[2-(Aminocarbonyl)-5-benzofuranyl]-1-piperazinecarboxylic Acid tert-Butyl Ester[\[5\]](#)
- 5-[4-(tert-Butoxycarbonyl)piperazin-1-yl]benzofuran-2-carboxamide[\[2\]](#)

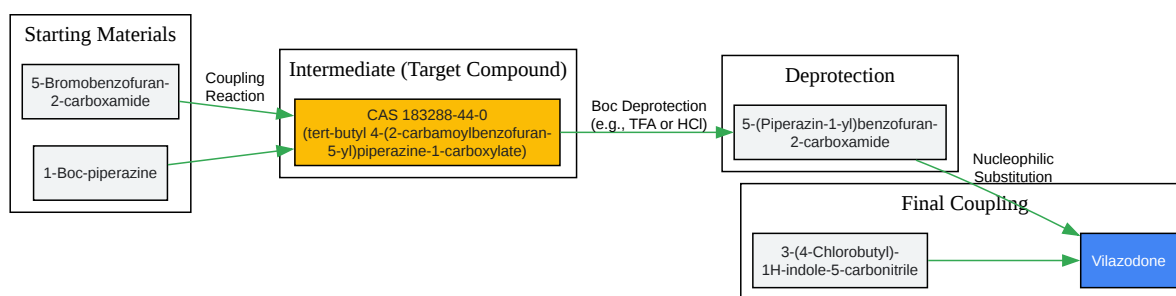
Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of CAS 183288-44-0.

Property	Value	Source(s)
Molecular Weight	345.40 g/mol	[4]
Appearance	Off-white to light yellow solid	[4][6]
Boiling Point	544 °C	[4]
Density	1.253 g/cm ³	[4]
Flash Point	283 °C	[4]
Solubility	Slightly soluble in Chloroform and Methanol	[4]
Storage Temperature	2-8°C	[4]
Purity	≥98%	[4]

Role in Synthesis and Experimental Protocols

CAS 183288-44-0 is a crucial intermediate in the multi-step synthesis of Vilazodone.[3][4] It is typically formed through the coupling of a benzofuran precursor with a protected piperazine. The resulting compound then undergoes deprotection of the Boc group, followed by condensation with an indole moiety to yield the final active pharmaceutical ingredient.



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Caption: Synthetic pathway of Vilazodone involving CAS 183288-44-0 as a key intermediate.

Detailed Synthesis Protocol

The synthesis of **tert-butyl 4-(2-carbamoylbenzofuran-5-yl)piperazine-1-carboxylate** can be achieved via a transition metal-catalyzed amination or an aromatic nucleophilic substitution reaction.^[2] The following protocol describes a general method based on available literature.

Reaction: Synthesis of **tert-butyl 4-(2-carbamoylbenzofuran-5-yl)piperazine-1-carboxylate** from 5-bromobenzofuran-2-carboxamide and 1-Boc-piperazine.

Materials:

- 5-Bromobenzofuran-2-carboxamide (1.0 eq)
- 1-t-Butoxycarbonylpiperazine (1-Boc-piperazine) (1.1 - 1.5 eq)^[4]
- Palladium catalyst (e.g., Pd₂(dba)₃)
- Ligand (e.g., BINAP or Xantphos)
- Base (e.g., NaOt-Bu, Cs₂CO₃, or K₂CO₃)
- Anhydrous solvent (e.g., Toluene or Dioxane)

Procedure:

- **Reaction Setup:** To a dry, inert-atmosphere flask (e.g., Schlenk flask), add 5-bromobenzofuran-2-carboxamide, the palladium catalyst, and the ligand.
- **Reagent Addition:** Add 1-Boc-piperazine and the base to the flask.
- **Solvent Addition:** Add the anhydrous solvent via syringe.
- **Reaction Conditions:** Heat the reaction mixture to a temperature between 80-110°C. Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).

- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Dilute the mixture with a suitable organic solvent (e.g., ethyl acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization to yield the pure **tert-butyl 4-(2-carbamoylbenzofuran-5-yl)piperazine-1-carboxylate**.

Analytical Characterization: The identity and purity of the final product should be confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and HPLC.

Biological Activity and Signaling Pathways

As a synthetic intermediate, CAS 183288-44-0 is not intended for direct biological application, and there is limited public data on its specific pharmacological activity. Its primary relevance lies in its role as a precursor to Vilazodone. The presence of the piperazine ring is a common motif in compounds targeting central nervous system receptors.^{[2][3]} However, the biological activity is realized after the Boc group is removed and the molecule is coupled with the indole moiety to form Vilazodone. Vilazodone's therapeutic effect is attributed to its dual mechanism of action on the serotonergic system: inhibiting serotonin reuptake and acting as a partial agonist at 5-HT1A receptors.^{[1][7]}

Safety and Handling

Based on available safety data sheets, **tert-butyl 4-(2-carbamoylbenzofuran-5-yl)piperazine-1-carboxylate** should be handled with appropriate precautions in a laboratory setting.

- **Hazard Identification:** May cause skin, eye, and respiratory tract irritation.^[4] As a powder, it may form combustible dust concentrations in the air.^[4]
- **Personal Protective Equipment (PPE):** Wear protective gloves, safety glasses, and a lab coat. Use in a well-ventilated area or with a fume hood to avoid inhaling dust.
- **First Aid Measures:**
 - **Skin Contact:** Wash off with soap and plenty of water.

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- Inhalation: Move the person into fresh air.
- Ingestion: Rinse mouth with water.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.^[4]
Recommended storage is between 2-8°C.^[4]

Researchers should always consult the most current Safety Data Sheet (SDS) from their supplier before handling this chemical.

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